

C.I. Acid Yellow 42 molecular weight and formula

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Compound of Interest

Compound Name: C.I. Acid Yellow 42

Cat. No.: B15597536

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C.I. Acid Yellow 42: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet detailed overview of **C.I. Acid Yellow 42**, a disazo dye. The following sections summarize its core chemical properties, manufacturing process, and common applications, with a focus on data relevant to a scientific audience.

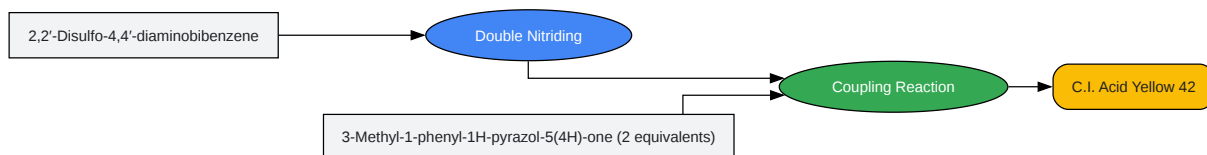
Core Chemical and Physical Properties

C.I. Acid Yellow 42 is a bright, water-soluble yellow powder. Its chemical and physical properties are summarized in the table below for ease of reference.

Property	Value	Source(s)
C.I. Name	Acid Yellow 42	[1][2]
C.I. Number	22910	[1][3]
CAS Number	6375-55-9	[1][2]
Molecular Formula	C ₃₂ H ₂₄ N ₈ Na ₂ O ₈ S ₂	[1][2][3][4]
Molecular Weight	758.69 g/mol	[1][2][4][5]
Appearance	Bright yellow to dark yellow powder	[1][2][6]
Solubility	Soluble in water (lemon yellow solution), soluble in ethanol, and slightly soluble in acetone. [1][3][6]	[1][3][6]

Manufacturing Process

The synthesis of **C.I. Acid Yellow 42** involves a coupling reaction. The process begins with the double nitriding of 2,2'-Disulfo-4,4'-diaminobiphenyl, which is then coupled with two molecules of 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one.[1][6]



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Manufacturing workflow for **C.I. Acid Yellow 42**.

Applications and Chemical Behavior

C.I. Acid Yellow 42 is primarily utilized as a dye for various materials. Its applications include the dyeing of wool, silk, and polyamide fibers, as well as in direct printing and leather shading. [1][3][6] The dye exhibits good discharge properties. [1][3]

The color of **C.I. Acid Yellow 42** solutions is stable in the presence of strong hydrochloric acid and strong sodium hydroxide. [1][6] However, its color can be affected by the presence of certain metal ions; it turns slightly reddish-dark in the presence of copper ions and dark green with iron ions, while remaining unchanged with chromium ions. [1][3][6] One notable research application is its use in the adsorption and removal of bentonite. [5][6]

While this document provides a foundational overview of **C.I. Acid Yellow 42**, detailed experimental protocols for specific research applications are not extensively available in public literature, reflecting its primary use as an industrial dye. Researchers interested in its potential applications beyond dyeing would need to develop specific methodologies based on its known chemical properties.

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